

Commercial Suppliers and Technical Guide to 3,3',5,5'-Tetra-tert-butyldiphenoquinone

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Compound of Interest

Compound Name: 3,3',5,5'-Tetra-tert-butyldiphenoquinone

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For researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **3,3',5,5'-Tetra-tert-butyldiphenoquinone**, including its commercial availability, physicochemical properties, and a detailed synthesis protocol.

Commercial Availability

3,3',5,5'-Tetra-tert-butyldiphenoquinone is available from a range of chemical suppliers. The following table summarizes some of the key commercial sources.

Supplier	Product Name	Purity	Catalog Number
TCI Chemicals	3,3',5,5'-Tetra-tert-butyl-4,4'-diphenoxquinone	>98.0% (HPLC)	T1503
Sigma-Aldrich	3,3',5,5'-Tetra-tert-butylidiphenoxquinone	-	AldrichCPR
Matrix Scientific	3,3',5,5'-Tetra-tert-butyl-[1,1'-bi(cyclohexylidene)]-2,2',5,5'-tetraene-4,4'-dione	98%	-
Santa Cruz Biotechnology	3,3',5,5'-Tetra-tert-butylidiphenoxquinone	≥98%	-
LookChem	3,3',5,5'-Tetra-tert-butylidiphenoxquinone	-	-
ChemicalBook	3,3',5,5'-Tetra-tert-butylidiphenoxquinone	99%	-
Fisher Scientific	3,3',5,5'-Tetra-tert-butyl-4,4'-diphenoxquinone	98.0+%	T15031G

Physicochemical and Spectral Data

A summary of the key quantitative data for **3,3',5,5'-Tetra-tert-butylidiphenoxquinone** is provided below, compiled from various sources.

Property	Value
CAS Number	2455-14-3 [1] [2] [3] [4]
Molecular Formula	C ₂₈ H ₄₀ O ₂ [1]
Molecular Weight	408.62 g/mol [1]
Appearance	Red to Dark blue to Black powder/crystal [2]
Melting Point	242-244 °C [1]
Boiling Point	492.6 °C at 760 mmHg [1]
Density	1.024 g/cm ³ [1]
Solubility	Soluble in Tetrahydrofuran [1]
¹³ C NMR	Spectra available [5]
FTIR	Spectra available [5]
Mass Spectrometry (GC-MS)	Spectra available [5]

Synthesis of 3,3',5,5'-Tetra-tert-butylidiphenoquinone

The most common method for the synthesis of **3,3',5,5'-Tetra-tert-butylidiphenoquinone** is the oxidative coupling of 2,6-di-tert-butylphenol.[\[6\]](#)[\[7\]](#) Various oxidizing agents and catalytic systems can be employed for this transformation. Below is a representative experimental protocol based on literature procedures.

Experimental Protocol: Oxidative Dimerization of 2,6-di-tert-butylphenol

Materials:

- 2,6-di-tert-butylphenol
- Methanol
- tert-Butyl hydroperoxide (TBHP)

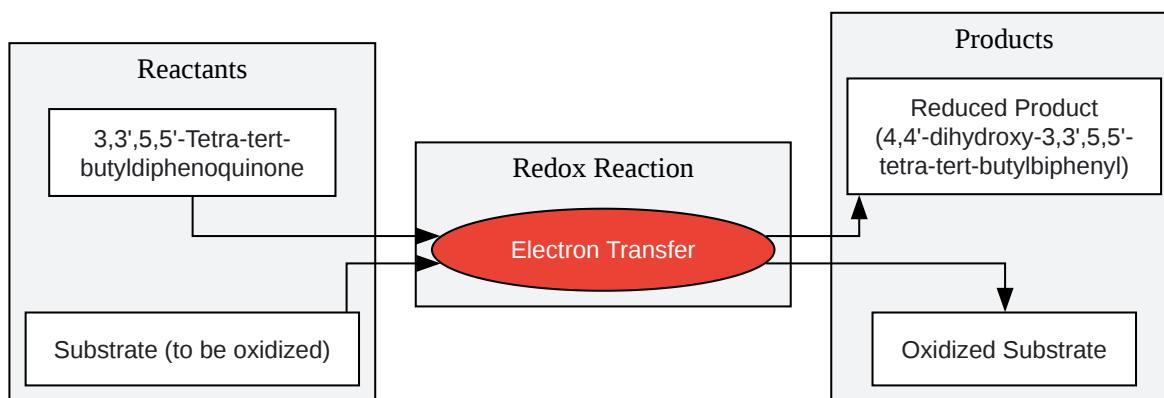
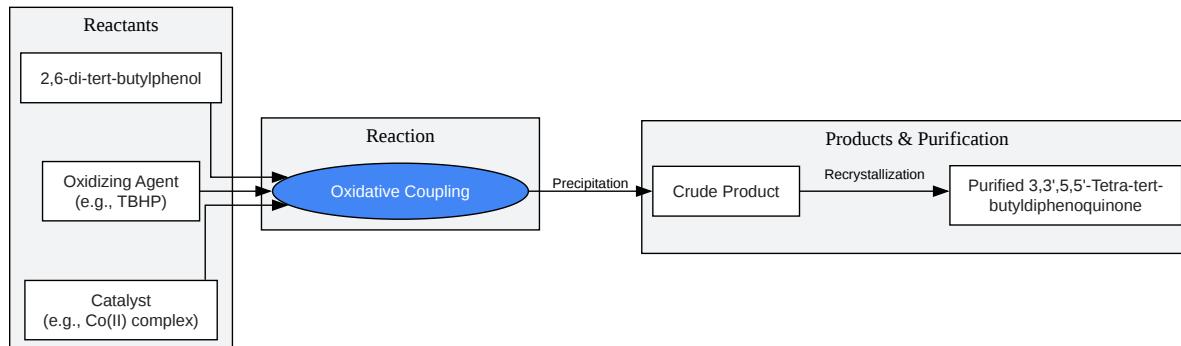
- Cobalt(II) phthalocyanine tetrasulfonate (catalyst)
- Deionized water
- Standard laboratory glassware (round-bottom flask, condenser, magnetic stirrer, etc.)
- Heating mantle
- Filtration apparatus
- Recrystallization solvent (e.g., ethanol)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a condenser, dissolve 2,6-di-tert-butylphenol in a 4:1 mixture of methanol and water.[\[6\]](#)
- Add a catalytic amount of cobalt(II) phthalocyanine tetrasulfonate to the solution.
- While stirring, add tert-butyl hydroperoxide (TBHP) to the reaction mixture. The oxidant-to-substrate ratio can be varied, but a ratio of less than 10 is often used.[\[6\]](#)
- Heat the reaction mixture to a suitable temperature (e.g., 50-70 °C) and monitor the progress of the reaction by a suitable technique such as thin-layer chromatography (TLC).[\[8\]](#)
- Upon completion of the reaction (typically after several hours), cool the mixture to room temperature.
- The solid product, **3,3',5,5'-Tetra-tert-butylidiphenoquinone**, will precipitate out of the solution.
- Collect the crude product by filtration and wash it with a cold solvent to remove any unreacted starting material and soluble impurities.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to yield the final product as a crystalline solid.[\[6\]](#)

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3,3',5,5'-Tetra-tert-butylidiphenoquinone** from 2,6-di-tert-butylphenol.



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